

Comparison of Norfloxacin Tablet Quality from Market Studies

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Compound Focus: Norfloxacin

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The table below summarizes key quality control findings from different studies to facilitate comparison.

Study Location & Details	Uniformity of Weight	Friability	Hardness	Assay (Active Ingredient)	Dissolution Test
Thailand (Region 10) [1]	100% Pass (55/55 samples)	-	-	100% Pass (55/55 samples)	98% Pass (49/55 samples)
<i>55 samples, 21 manufacturers</i>					
Jimma, Ethiopia [2]	100% Pass (9/9 brands)	100% Pass (9/9 brands)	100% Pass (9/9 brands)	100% Pass (9/9 brands)	77.8% Pass (7/9 brands)
<i>9 brands</i>					

Detailed Experimental Protocols

The studies referenced above conducted in-vitro tests in accordance with USP procedures. Here are the detailed methodologies for key experiments:

Weight Variation [2]

- **Procedure:** Twenty tablets from each brand were weighed individually on an analytical balance, and the average weight was calculated.
- **Compliance Criteria:** The test is passed if not more than two of the individual weights deviate from the average weight by more than 5%, and none deviate by more than 10%.

Friability [2]

- **Procedure:** A sample of 20 pre-weighed tablets was placed in the drum of a friability tester and rotated at 100 revolutions for 4 minutes. The tablets were then dedusted and reweighed.
- **Calculation:** The percentage weight loss was calculated as Friability (%) = $[(\text{Initial Weight} - \text{Final Weight}) / \text{Initial Weight}] \times 100$.
- **Compliance Criteria:** The USP specifies a maximum weight loss of **1.0%**.

Hardness Test [2]

- **Procedure:** The crushing strength (hardness) of ten randomly selected tablets from each brand was determined using a hardness tester.
- **Acceptance Criteria:** Tablets with a hardness of **>50 N** are generally considered acceptable.

Assay of Active Ingredient [2]

- **Chromatographic System:** HPLC equipped with a UV detector and a C18 column.
- **Mobile Phase:** A mixture of 0.04 M phosphoric acid (pH 3.0) and acetonitrile in a ratio of **85:15 (v/v)** was used [2]. Another study used a similar mixture of phosphoric acid solution and acetonitrile in an **850:150** ratio [1].
- **Flow Rate:** 2 mL/min [2].
- **Detection:** UV detection at **272 nm** [1].
- **Sample Preparation:** Twenty tablets were powdered. A portion equivalent to about 100 mg of **norfloxacin** was dissolved and diluted with the mobile phase, followed by sonication and filtration.

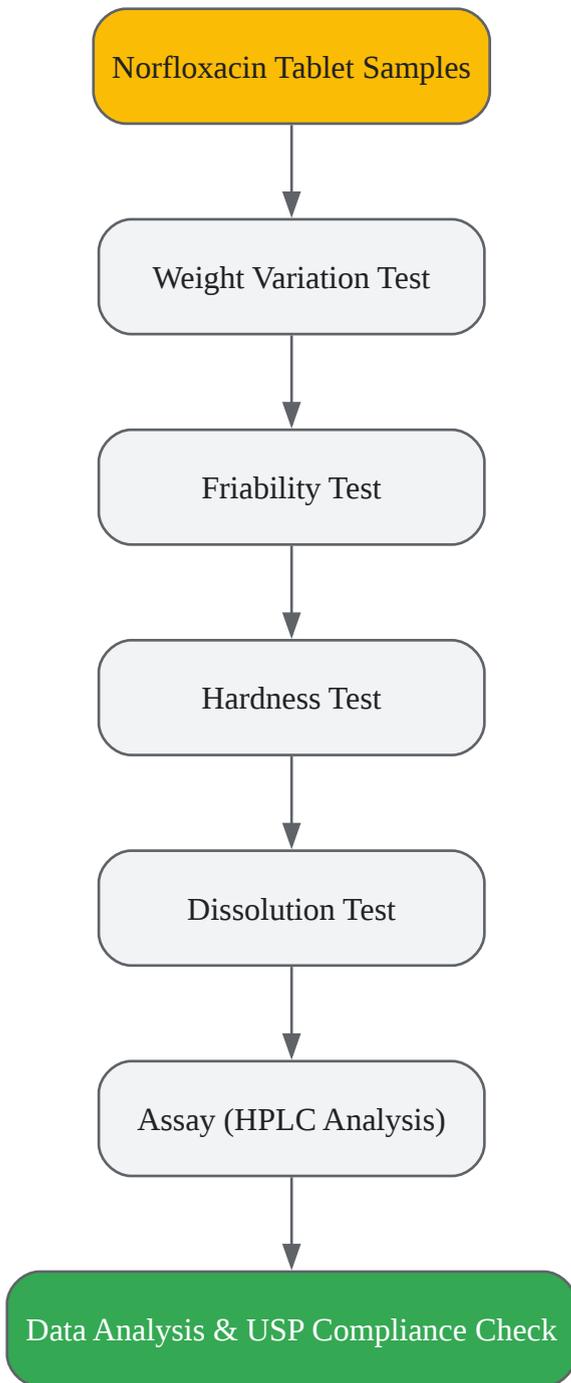
Drug Release (Dissolution) Study [2]

- **Apparatus:** USP Dissolution Apparatus 2 (Paddle).

- **Dissolution Medium:** Not specified in the provided excerpts, but the study followed USP methods.
- **Procedure:** The amount of drug released was measured, and the percentage of **norfloxacin** dissolved was calculated.
- **Acceptance Criteria:** For **norfloxacin** tablets, the USP typically requires that **not less than 80% (Q) of the labeled amount** dissolves within **30 minutes**.

Experimental Workflow for Quality Assessment

The following diagram outlines the logical sequence of key tests in a standard pharmaceutical quality assessment workflow for **norfloxacin** tablets.



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Key Insights on Formulation & Stability

Beyond routine quality control, formulation design significantly impacts performance. Research into **extended-release matrix systems** for **norfloxacin** provides valuable insights for drug development

professionals [3]:

- **Polymer Selection:** Formulations using **Hydroxypropylmethylcellulose (HPMC)** or **Poly(ethylene oxide) (PEO)** of different molecular weights can successfully create extended-release tablets.
- **Release Mechanism:** Drug release is controlled by a combination of **diffusion and polymer erosion**. The molecular weight and concentration of the polymer determine the dominant mechanism.
- **Stability:** These matrix tablets were found to be stable over **6 months** under accelerated conditions ($40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\%$). The study strongly recommends **film-coating** to protect **norfloxacin** from photodegradation [3].

Conclusion and Research Implications

In summary, while most **norfloxacin** tablets on the market meet pharmacopeial standards for identity, assay, and physical attributes, the **dissolution test is the most common point of failure**, indicating potential bioequivalence issues between brands [1] [2].

For researchers and scientists, this underscores the importance of:

- **Rigorous Testing:** Conducting a full battery of USP-quality tests, with particular attention to dissolution performance.
- **Formulation Science:** Leveraging advanced polymer-based matrix systems to develop more effective and patient-compliant extended-release formulations [3].

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